

Safeguarding Your Research: A Comprehensive Guide to Handling 1-Butyne

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Compound of Interest

Compound Name: 1-Butyne

Cat. No.: B089482

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Essential protocols for the safe management, use, and disposal of **1-Butyne** in advanced research environments.

For researchers, scientists, and drug development professionals, the integrity of your work and the safety of your team are paramount. **1-Butyne**, a highly flammable and reactive alkyne, is a valuable compound in organic synthesis but demands rigorous adherence to safety protocols.

[1][2] This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective handling of **1-Butyne** in your laboratory.

Physical and Chemical Properties of 1-Butyne

Understanding the fundamental properties of **1-Butyne** is the first step in safe handling. This colorless gas possesses a characteristic acetylenic odor and is insoluble in water.[2]

Property	Value
Molecular Formula	C4H6[3]
Molecular Weight	54.09 g/mol [4]
Boiling Point	8.1 °C[2]
Melting Point	-130 °C[2]
Flash Point	-7 °C[2]
Density	0.668 g/mL[5]

Hazard Identification and Classification

1-Butyne is classified with multiple hazards that necessitate careful handling and storage.

Hazard Classification	GHS Code
Extremely flammable gas	H220[3]
Contains gas under pressure; may explode if heated	H280[3]
Causes skin irritation	H315[3]
Causes serious eye irritation	H319[3]
May cause respiratory irritation	H335[3]
May displace oxygen and cause rapid suffocation	H380[3]

Personal Protective Equipment (PPE) for Handling 1-Butyne

A multi-layered approach to personal protective equipment is crucial to mitigate the risks associated with **1-Butyne**.

PPE Category	Specific Recommendations
Eye and Face Protection	Wear chemical safety goggles or a face shield. [1]
Hand Protection	Wear chemically protective and insulated gloves.[1][6]
Skin and Body Protection	Wear a flame-retardant lab coat and a chemically protective suit.[1] Safety shoes are recommended for cylinder handling.[7]
Respiratory Protection	In case of inadequate ventilation, use a self-contained breathing apparatus (SCBA).[1]

Operational Plan: A Step-by-Step Protocol for Handling 1-Butyne

This section provides a detailed methodology for the safe handling of **1-Butyne** in a laboratory setting.

Engineering Controls and Preparation

- Ventilation: All work with **1-Butyne** must be conducted in a well-ventilated area, preferably within a chemical fume hood.[1]
- Emergency Equipment: Ensure that an emergency eye wash fountain and safety shower are readily accessible in the immediate vicinity of any potential exposure.[3]
- Ignition Sources: Eliminate all potential ignition sources, including open flames, sparks, and hot surfaces. Use only non-sparking tools and explosion-proof equipment.[1]
- Grounding: Implement proper grounding procedures to avoid the buildup of static electricity.
[3]

Handling and Use

- **Cylinder Handling:** Gas cylinders should be securely chained when in use to protect against physical damage.[3]
- **Personal Hygiene:** Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[3]
- **Chemical Compatibility:** **1-Butyne** is incompatible with copper, silver, and strong oxidizing agents.[1] It can form unstable peroxides on exposure to air.[1]

Storage

- **Temperature and Sunlight:** Store in a cool, dry, well-ventilated area between 2 - 8 °C, protected from sunlight.[3] Do not expose to temperatures exceeding 50 °C.[3]
- **Container Integrity:** Keep containers tightly closed when not in use.[1]

Disposal Plan: Safe Decontamination and Waste Management

Proper disposal of **1-Butyne** is critical to prevent environmental contamination and ensure safety.

Spill and Leak Procedures

- **Small Spills:** In a fume hood, if a leak occurs, turn off the main valve of the gas cylinder and evacuate all personnel. Do not re-enter until the area has been verified as safe and properly ventilated.
- **Large Spills:** Evacuate the area immediately. Remove all sources of ignition. Ventilate the area.[3]

Waste Disposal Protocol

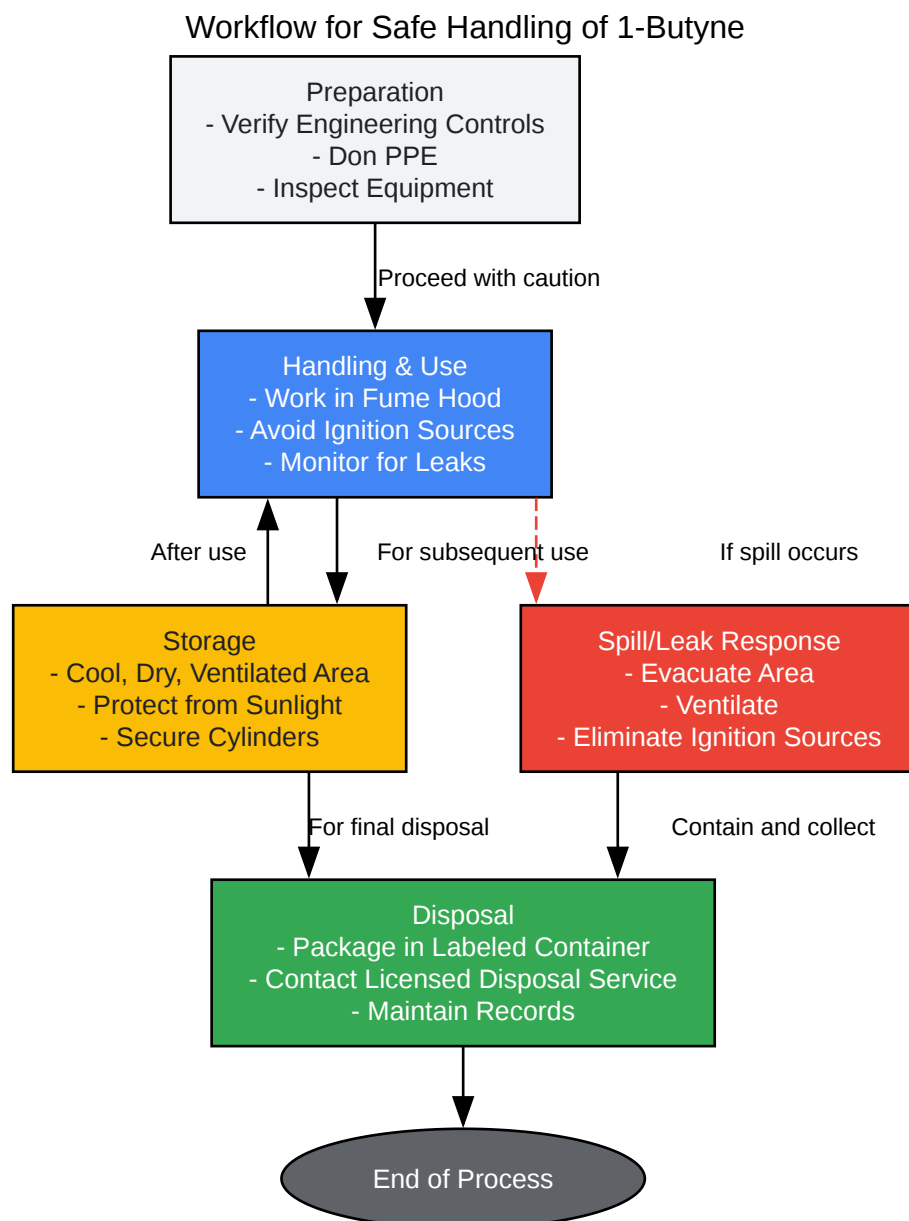
Under no circumstances should **1-Butyne** be disposed of down the drain or in regular trash.[8]

- **Waste Characterization:** Fully identify and quantify the amount of **1-Butyne** waste.
- **Packaging:** Place the waste in a designated, sealed, and compatible container.

- Labeling: The container must be clearly labeled as "Hazardous Waste," with the full chemical name "**1-Butyne**," and the associated hazards (e.g., Flammable).[8]
- Licensed Disposal: Arrange for disposal through a licensed and approved hazardous waste disposal company.[8]

Workflow for Safe Handling of 1-Butyne

The following diagram outlines the logical workflow for the safe handling of **1-Butyne** from preparation to disposal.



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Caption: Logical workflow for the safe handling of **1-Butyne**.

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